

Excitation and emission wavelengths for Basic Yellow 40.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Basic yellow 40

Cat. No.: B1329950

[Get Quote](#)

Application Notes and Protocols for Basic Yellow 40

These application notes provide detailed information and protocols for the use of **Basic Yellow 40**, a fluorescent dye primarily utilized in forensic science. The content is intended for researchers, scientists, and professionals involved in laboratory work that requires fluorescent staining techniques.

Fluorescent Properties of Basic Yellow 40

Basic Yellow 40 is a coumarin-based dye known for its bright green-yellow fluorescence. Its spectral characteristics are crucial for optimizing its use in fluorescence-based applications.

Data Presentation: Excitation and Emission Data

The following table summarizes the key excitation and emission wavelengths for **Basic Yellow 40**.

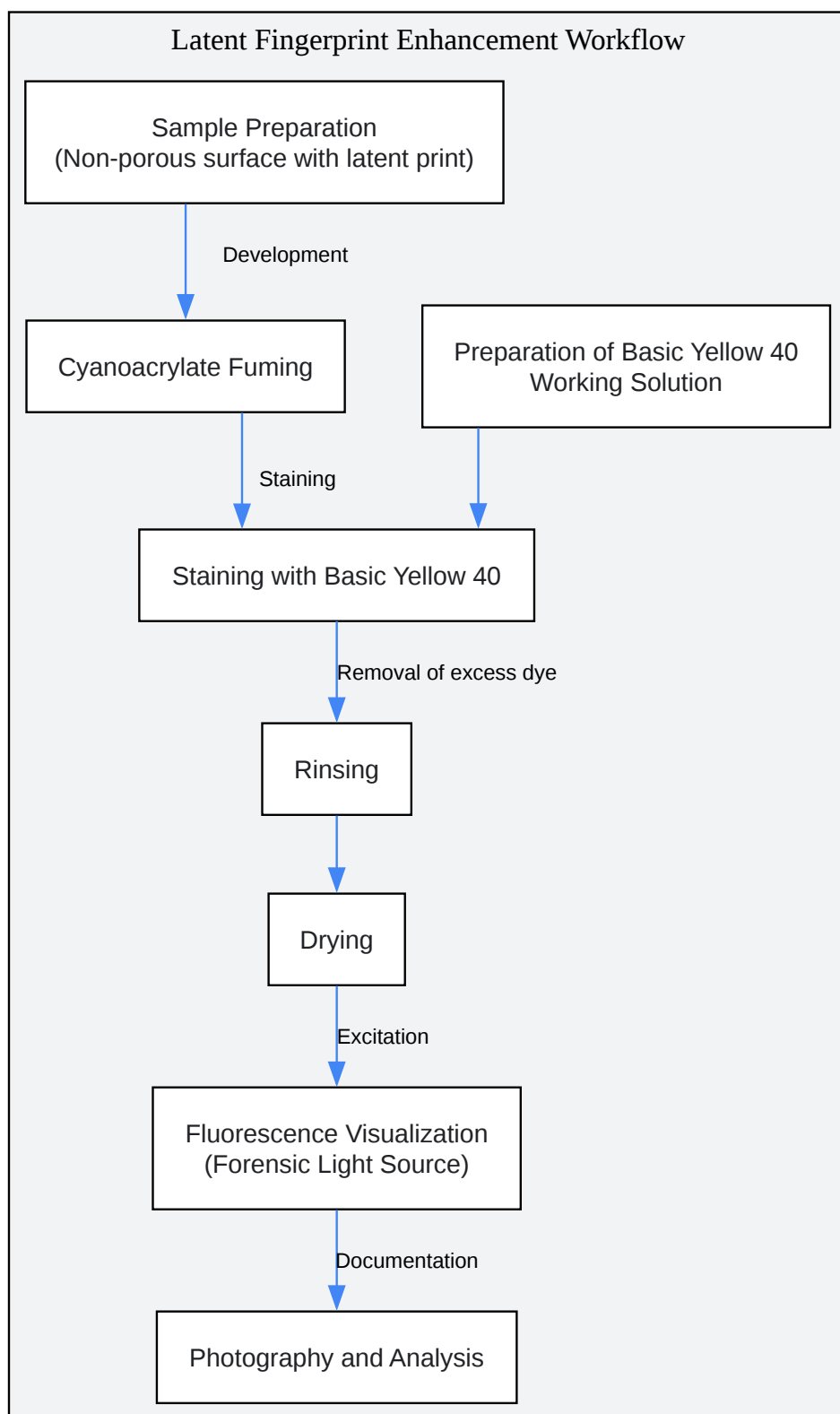
Parameter	Wavelength/Range (nm)	Source(s)
Excitation Range	365 - 485	[1] [2] [3] [4] [5]
Wavelength of Maximum Absorption	432 - 436	[6]
Recommended Excitation	450	[7]
Emission Filter	495	[7]
Emission Color	Yellow/Green	[2] [5]

Core Application: Enhancement of Latent Fingerprints

The primary and most extensively documented application of **Basic Yellow 40** is in the field of forensic science. It is used as a fluorescent stain to enhance latent (invisible) fingerprints that have been previously developed with cyanoacrylate (superglue) fuming on non-porous surfaces. The dye adheres to the polymerized cyanoacrylate, rendering the print visible under a forensic light source.

Experimental Workflow: Latent Fingerprint Enhancement

The following diagram illustrates the sequential workflow for the enhancement of latent fingerprints using cyanoacrylate fuming followed by **Basic Yellow 40** staining.



[Click to download full resolution via product page](#)

Latent fingerprint enhancement workflow.

Experimental Protocols

The following protocols are based on established methods for the preparation and application of **Basic Yellow 40** for latent fingerprint enhancement.

Protocol 1: Preparation of **Basic Yellow 40** Working Solution

This protocol describes the preparation of a stock solution and a working solution of **Basic Yellow 40**.

Materials:

- **Basic Yellow 40** powder
- Methanol or Ethanol
- Glass beaker
- Magnetic stirrer and stir bar (optional)
- Graduated cylinder
- Storage bottle (dark glass recommended)

Procedure:

- **Safety Precautions:** Work in a well-ventilated area or a fume hood. Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.
- **Weighing:** Weigh 1 gram of **Basic Yellow 40** powder.
- **Dissolving:** Place the powder in a clean glass beaker.
- **Solvent Addition:** Add 500 mL of methanol to the beaker.
- **Mixing:** Stir the solution until the powder is completely dissolved. A magnetic stirrer can be used to facilitate this process.

- Storage: Transfer the solution to a clearly labeled, dark glass bottle for storage. The working solution is typically stable for up to six months.

Protocol 2: Staining of Cyanoacrylate-Fumed Latent Prints

This protocol outlines the steps for applying the **Basic Yellow 40** working solution to fingerprints developed with cyanoacrylate.

Materials:

- **Basic Yellow 40** working solution
- Item with cyanoacrylate-developed fingerprints
- Application method: immersion tray, spray bottle, or soft brush
- Rinse bottle with deionized water
- Drying area or air source

Procedure:

- Application of Staining Solution: Choose one of the following application methods:
 - Immersion: Submerge the item in the **Basic Yellow 40** working solution for approximately 30-60 seconds.
 - Spraying: Place the item in a vented spray chamber and apply an even coat of the working solution.
 - Brushing: Use a soft brush to gently apply the working solution over the developed prints.
- Incubation: Allow the dye to react with the cyanoacrylate for approximately one minute.
- Rinsing: Thoroughly rinse the item with a gentle stream of deionized water to remove excess dye.
- Drying: Allow the item to air dry completely in a dust-free environment.

Protocol 3: Visualization and Documentation

This protocol details the procedure for visualizing and documenting the stained fingerprints.

Materials:

- Forensic light source with an excitation filter in the range of 365-485 nm (e.g., 450 nm).
- Viewing goggles or camera filter with a 495 nm (or higher) long-pass filter.
- Camera suitable for forensic photography.
- Darkened room or viewing cabinet.

Procedure:

- **Darkened Environment:** Perform the visualization in a darkened room to maximize the visibility of the fluorescence.
- **Excitation:** Illuminate the stained item with the forensic light source, using an excitation wavelength between 365 nm and 485 nm.
- **Visualization:** View the item through the appropriate viewing goggles or with a camera equipped with a long-pass filter (e.g., 495 nm). The fingerprints should appear as bright yellow-green fluorescent ridges against a darker background.
- **Photography:** Document the fluorescent prints using a camera and the appropriate filter. Adjust camera settings (aperture, shutter speed, ISO) to achieve optimal image quality.

Other Potential Applications

While the primary application of **Basic Yellow 40** is in forensic science, its fluorescent properties suggest potential for use in other research areas. As a coumarin dye, it could theoretically be adapted for applications such as:

- **Textile Dyeing:** **Basic Yellow 40** is also known as a textile dye.
- **Materials Science:** It has been used in the encapsulation of dyes within zeolites.

It is important to note that detailed protocols for these applications are not as readily available in the scientific literature as those for its forensic use. Researchers interested in these areas would need to develop and optimize their own experimental procedures.

Safety and Handling

- Always consult the Safety Data Sheet (SDS) for **Basic Yellow 40** before use.
- Use in a well-ventilated area or under a fume hood.
- Avoid inhalation of the powder and contact with skin and eyes.
- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety goggles.
- The working solution is flammable and should be kept away from ignition sources.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. arrowheadforensics.com [arrowheadforensics.com]
- 2. Basic Yellow 40 Fluorescent Dye Solution - Severn Biotech [severnbiotech.com]
- 3. Basic Yellow Reagent [rmreagents.com]
- 4. medtechforensics.com [medtechforensics.com]
- 5. shopevident.com [shopevident.com]
- 6. macsenlab.com [macsenlab.com]
- 7. bvda.com [bvda.com]
- To cite this document: BenchChem. [Excitation and emission wavelengths for Basic Yellow 40.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1329950#excitation-and-emission-wavelengths-for-basic-yellow-40]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com